

# An In-depth Technical Guide to 1,3-Diisopropylcyclohexane

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## Compound of Interest

Compound Name: 1,3-Diisopropylcyclohexane

Cat. No.: B1581752

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This technical guide provides a comprehensive overview of **1,3-diisopropylcyclohexane**, including its chemical identifiers, physicochemical properties, and stereoisomeric forms. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Descriptors

**1,3-Diisopropylcyclohexane** is a saturated cyclic hydrocarbon. The following table summarizes its key identifiers.

Identifier	Value
CAS Number	7045-70-7[1]
PubChem CID	522382[2]
IUPAC Name	1,3-di(propan-2-yl)cyclohexane[2]
Molecular Formula	C12H24[1][2]
Molecular Weight	168.32 g/mol [1]
InChI	InChI=1S/C12H24/c1-9(2)11-6-5-7-12(8-11)10(3)4/h9-12H,5-8H2,1-4H3[2]
InChIKey	WDTCMYUFBNCSSK-UHFFFAOYSA-N[2]
Canonical SMILES	CC(C)C1CCCC(C1)C(C)C[2]
Synonyms	1,3-Diisopropyl cyclohexane, cis,trans-1,3-Diisopropylcyclohexane, 1,3-bis(1-methylethyl)-cyclohexane[2]

## Physicochemical Properties

The known physicochemical properties of **1,3-diisopropylcyclohexane** are compiled in the table below. The commercially available product is often a mixture of cis and trans isomers.

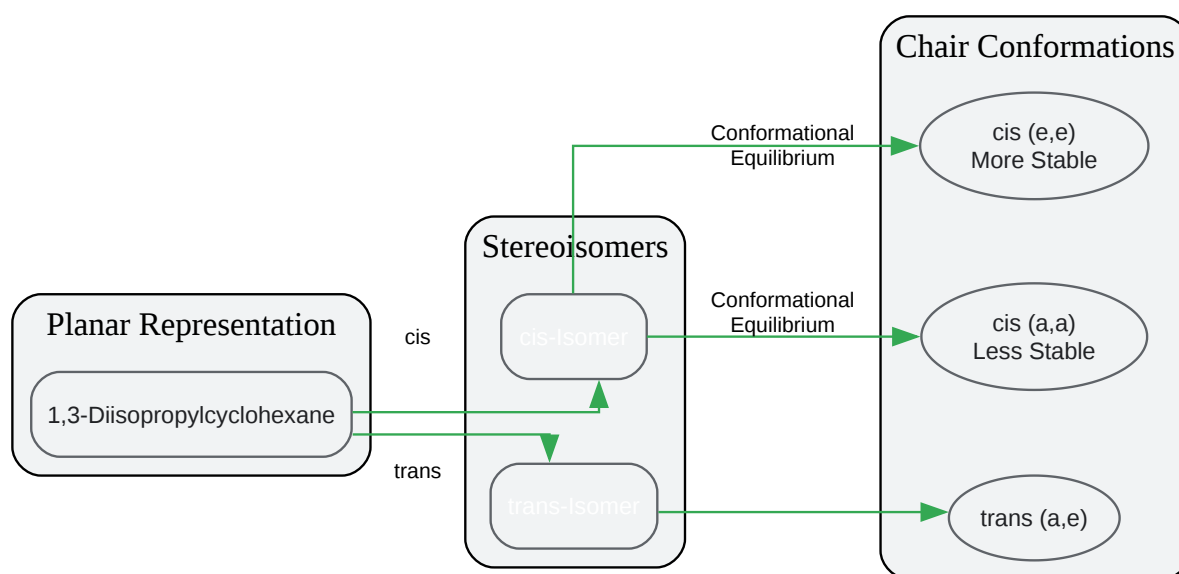
Property	Value
Boiling Point	205-207 °C[3]
Density	0.798 g/cm <sup>3</sup> [3]
Refractive Index	1.438[3]
XLogP3	5.3[2]

## Stereoisomerism and Conformational Analysis

**1,3-Diisopropylcyclohexane** exists as two geometric isomers: cis-**1,3-diisopropylcyclohexane** and trans-**1,3-diisopropylcyclohexane**. Due to the cyclohexane

ring's chair conformation, these isomers have distinct spatial arrangements and stabilities.

The relationship between the planar, chair, and stereoisomeric forms can be visualized as follows:



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### Stereoisomers and conformations of **1,3-diisopropylcyclohexane**.

In the cis isomer, both isopropyl groups are on the same side of the ring. It can exist in two chair conformations: one with both groups in equatorial positions (diequatorial, e,e) and one with both in axial positions (diaxial, a,a). The diequatorial conformation is significantly more stable due to reduced steric hindrance.

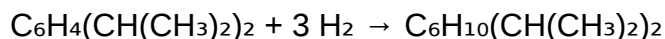
In the trans isomer, the isopropyl groups are on opposite sides of the ring. This isomer exists in a conformation where one group is axial and the other is equatorial (a,e).

## Experimental Protocols

### Synthesis

A common method for the synthesis of **1,3-diisopropylcyclohexane** is the catalytic hydrogenation of 1,3-diisopropylbenzene.

Reaction:



General Procedure:

- **Catalyst Preparation:** A supported noble metal catalyst, such as palladium on carbon (Pd/C) or platinum on alumina (Pt/Al<sub>2</sub>O<sub>3</sub>), is typically used. The catalyst is activated prior to use.
- **Reaction Setup:** The 1,3-diisopropylbenzene is dissolved in a suitable solvent (e.g., ethanol, hexane) and placed in a high-pressure reactor with the catalyst.
- **Hydrogenation:** The reactor is purged with an inert gas and then pressurized with hydrogen gas. The reaction mixture is heated and stirred vigorously to ensure efficient mixing and mass transfer. The progress of the reaction is monitored by measuring hydrogen uptake.
- **Workup:** After the reaction is complete, the reactor is cooled, and the pressure is released. The catalyst is removed by filtration. The solvent is then removed under reduced pressure to yield the crude product.
- **Purification:** The resulting **1,3-diisopropylcyclohexane**, which will be a mixture of cis and trans isomers, can be purified by fractional distillation.

## Isomer Analysis

The separation and quantification of the cis and trans isomers of **1,3-diisopropylcyclohexane** are typically performed using capillary gas chromatography (GC).

General GC Method:

- **Column:** A high-resolution capillary column with a non-polar or medium-polarity stationary phase (e.g., 5% phenyl-polydimethylsiloxane) is suitable for separating the isomers.
- **Carrier Gas:** Helium or hydrogen is used as the carrier gas at a constant flow rate.
- **Injector:** A split/splitless injector is used to introduce a small volume of the sample.

- **Oven Program:** A temperature program is employed, starting at a lower temperature and ramping up to a higher temperature to ensure good separation of the isomers.
- **Detector:** A flame ionization detector (FID) is commonly used for the detection of hydrocarbons.
- **Identification:** The isomers can be identified based on their retention times, which are typically different for the cis and trans forms. Mass spectrometry (GC-MS) can be coupled to the GC system for definitive identification based on the fragmentation patterns of the isomers.

## Spectroscopic Data

Spectroscopic data for **1,3-diisopropylcyclohexane** is available in public databases such as the NIST WebBook and PubChem.[2] This data is essential for the structural confirmation of the compound.

- **$^1\text{H}$  NMR:** The proton NMR spectrum will show characteristic signals for the methine and methyl protons of the isopropyl groups and the protons on the cyclohexane ring. The chemical shifts and coupling patterns can help in distinguishing between the cis and trans isomers.
- **$^{13}\text{C}$  NMR:** The carbon NMR spectrum will show distinct signals for the different carbon atoms in the molecule, providing further structural information.
- **Infrared (IR) Spectroscopy:** The IR spectrum will exhibit characteristic C-H stretching and bending vibrations for the saturated hydrocarbon structure.[4]
- **Mass Spectrometry (MS):** The mass spectrum will show the molecular ion peak and a fragmentation pattern characteristic of the loss of alkyl groups.[2]

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